

# Glysperin B (Glycerol): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Glysperin B

Cat. No.: B15566596

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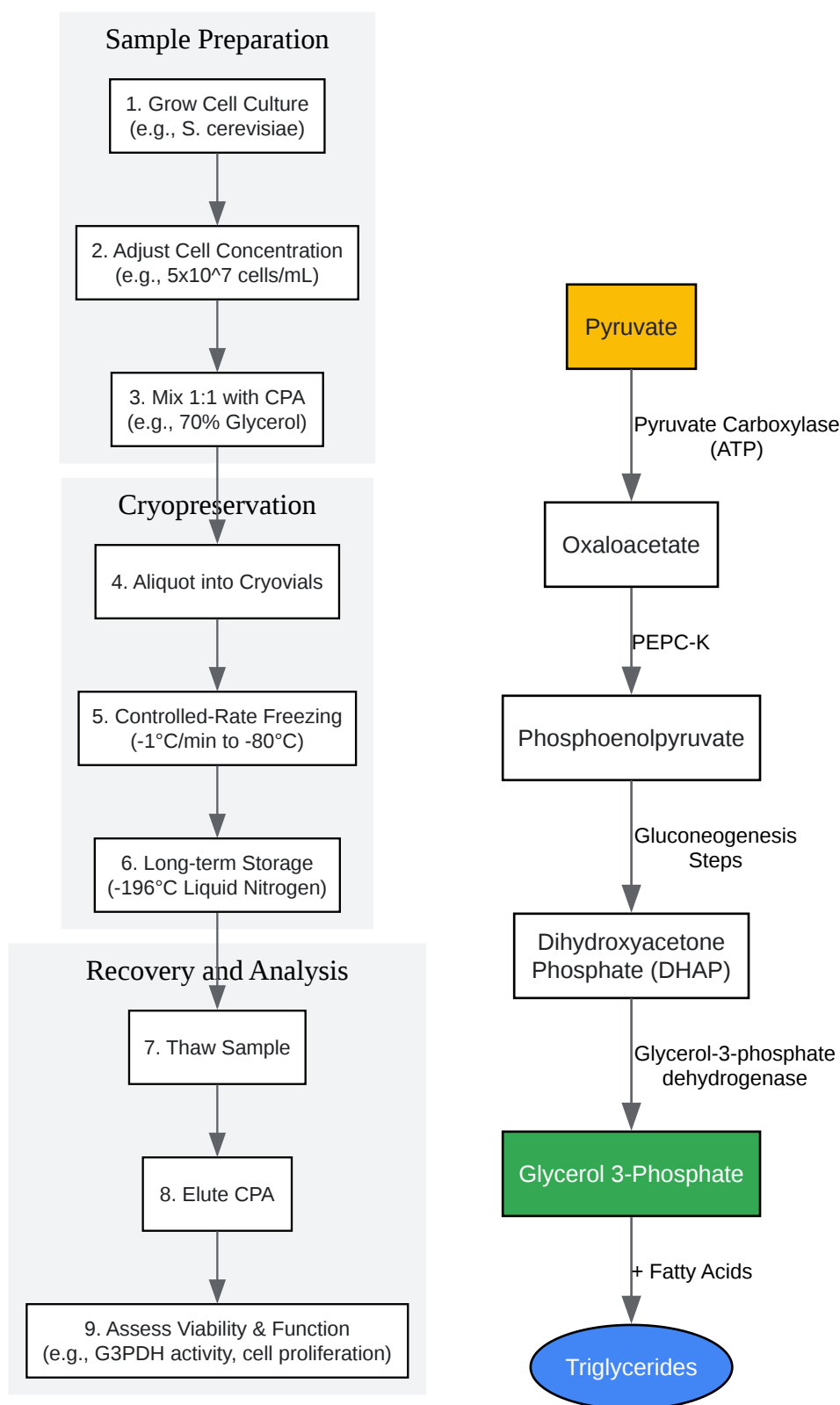
## Introduction

**Glysperin B**, more commonly known as Glycerol or Glycerin, is a simple polyol compound with the chemical formula  $C_3H_8O_3$ . It is a trihydroxy sugar alcohol that serves as a fundamental building block in many biological and chemical processes.<sup>[1][2][3]</sup> Glycerol is an intermediate in carbohydrate and lipid metabolism and is a key component of triglycerides and phospholipids.<sup>[4][5]</sup> Its hygroscopic nature, meaning it attracts and retains water molecules, makes it a widely used excipient in pharmaceutical formulations, cosmetics, and food products.<sup>[5][6][7]</sup> This guide provides an in-depth overview of the chemical structure, properties, and relevant experimental protocols and biological pathways involving glycerol.

## Chemical Structure and Properties

Glycerol's structure consists of a three-carbon backbone with a hydroxyl (-OH) group attached to each carbon atom.<sup>[1][5]</sup> This structure is responsible for its high solubility in water and its role as a versatile solvent.<sup>[5][7]</sup>

## Chemical Structure Diagram



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